A Comprehensive Technical Guide to H-D-Dab(Boc)-OH

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Compound of Interest

Compound Name:	*H-D-Dab(Boc)-OH*
CAS No.:	*114360-55-3*
Cat. No.:	*B613360*

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This technical guide provides an in-depth overview of **H-D-Dab(Boc)-OH**, a crucial building block for researchers, scientists, and professionals in drug development and peptide chemistry. This document details its chemical properties, applications, and relevant experimental protocols.

Core Compound Data

H-D-Dab(Boc)-OH, chemically known as (R)-4-((tert-butoxycarbonyl)amino)-2-aminobutanoic acid, is a non-proteinogenic amino acid derivative. The presence of the Boc (tert-butyloxycarbonyl) protecting group on the side-chain amine allows for selective reactions at the alpha-amino group, making it a valuable reagent in peptide synthesis.

Property	Value	Reference
CAS Number	114360-55-3	[1]
Molecular Formula	C9H18N2O4	[1]
Molecular Weight	218.25 g/mol	[1]

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Applications in Synthesis

H-D-Dab(Boc)-OH serves as a key intermediate in the synthesis of more complex molecules. It is notably used in the preparation of methotrexate analogs, which have applications due to their antitumor and antifolate activities.[2] Its primary application, however, is in solid-phase peptide synthesis (SPPS) to introduce a D-diaminobutyric acid residue into a peptide sequence. The dual protection strategy, often involving an orthogonal Fmoc group on the alpha-amine, allows for controlled peptide chain elongation.[3]

Experimental Protocols

General Protocol for Fmoc Protection of H-D-Dab(Boc)-OH

This protocol outlines a common procedure for the Nα-Fmoc protection of **H-D-Dab(Boc)-OH**, a necessary step for its use in Fmoc-based solid-phase peptide synthesis. A similar process is described in the synthesis of the L-isomer.[4]

Materials:

- **H-D-Dab(Boc)-OH**
- Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide)
- Sodium bicarbonate (NaHCO3)
- Dioxane
- Water
- Ethyl acetate
- Hexane
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na2SO4)

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Procedure:

- Dissolve **H-D-Dab(Boc)-OH** in a 10% aqueous solution of sodium bicarbonate.
- In a separate flask, dissolve Fmoc-OSu in dioxane.
- Add the Fmoc-OSu solution dropwise to the **H-D-Dab(Boc)-OH** solution while stirring at room temperature.
- Allow the reaction to proceed for 4-6 hours, monitoring the progress by thin-layer chromatography (TLC).
- Once the reaction is complete, dilute the mixture with water and wash with ethyl acetate to remove unreacted Fmoc-OSu and byproducts.
- Acidify the aqueous layer to a pH of 2-3 using 1N HCl.
- Extract the product into ethyl acetate (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield Fmoc-D-Dab(Boc)-OH.
- The product can be further purified by column chromatography or recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexane).

General Protocol for Incorporation into a Peptide using Solid-Phase Peptide Synthesis (SPPS)

This protocol describes the general steps for incorporating an Fmoc-protected D-Dab(Boc) residue into a peptide chain on a solid support.

Materials:

- Fmoc-D-Dab(Boc)-OH
- Resin (e.g., Wang resin pre-loaded with the first amino acid)

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- Deprotection solution: 20% piperidine in dimethylformamide (DMF)
- Coupling reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole), or DIC (N,N'-Diisopropylcarbodiimide)/Oxyma Pure.[5]
- Base: DIPEA (N,N-Diisopropylethylamine)
- DMF (peptide synthesis grade)
- Dichloromethane (DCM)
- Cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% water, 2.5% triisopropylsilane (TIS))[5]
- Diethyl ether

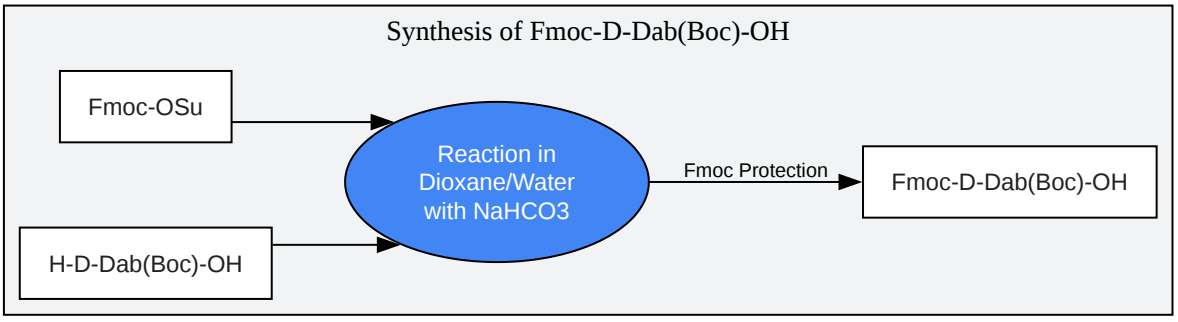
Procedure:

- Resin Swelling: Swell the resin in DMF for 30 minutes.
- Fmoc Deprotection: Remove the Fmoc group from the N-terminus of the resin-bound peptide by treating it with the deprotection solution for 5-20 minutes. Wash the resin thoroughly with DMF.
- Coupling:
  - Pre-activate Fmoc-D-Dab(Boc)-OH by dissolving it in DMF with the coupling reagents and DIPEA for a few minutes.
  - Add the activated amino acid solution to the deprotected resin.
  - Allow the coupling reaction to proceed for 1-2 hours.
  - Wash the resin with DMF to remove excess reagents.
- Capping (Optional): To block any unreacted amino groups, treat the resin with a capping solution (e.g., acetic anhydride and DIPEA in DMF).

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- Chain Elongation: Repeat the deprotection and coupling steps for each subsequent amino acid in the desired sequence.
- Final Deprotection: After the final coupling step, perform a final Fmoc deprotection.
- Cleavage and Side-Chain Deprotection: Treat the resin with the cleavage cocktail to cleave the peptide from the resin and remove the Boc and other acid-labile side-chain protecting groups.[6]
- Precipitation and Purification: Precipitate the crude peptide in cold diethyl ether, centrifuge, and lyophilize. The peptide is then purified using reverse-phase high-performance liquid chromatography (RP-HPLC).

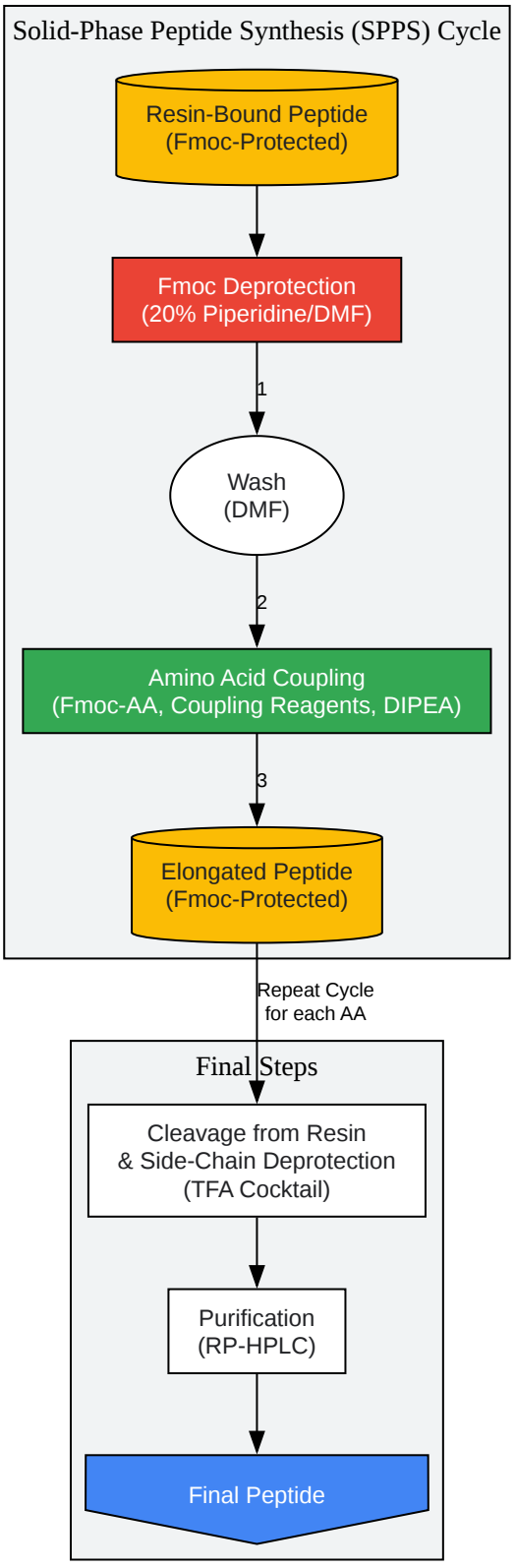
Diagrams



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Caption: Synthesis of Fmoc-D-Dab(Boc)-OH from **H-D-Dab(Boc)-OH**.

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